

# troubleshooting PD 135158 solubility issues

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## Compound of Interest

Compound Name: PD 135158

Cat. No.: B15616566

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## Technical Support Center: PD 135158

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PD 135158**.

## Frequently Asked Questions (FAQs)

Q1: What is **PD 135158**?

**PD 135158** is a potent and selective antagonist of the cholecystokinin B (CCK-B) receptor, which is also known as the gastrin receptor.<sup>[1][2][3]</sup> It is a small molecule with the chemical formula C<sub>35</sub>H<sub>44</sub>N<sub>4</sub>O<sub>6</sub> and a molecular weight of 616.76 g/mol.<sup>[4]</sup> It is typically supplied as a white solid and is used in research to study the physiological roles of the CCK-B receptor.<sup>[1]</sup>

Q2: What is the primary mechanism of action of **PD 135158**?

**PD 135158** functions by blocking the binding of the peptide hormones cholecystokinin (CCK) and gastrin to the CCK-B receptor.<sup>[1][2][3]</sup> This receptor is a G-protein coupled receptor (GPCR) that, upon activation, initiates a signaling cascade involving phospholipase C (PLC), leading to an increase in intracellular calcium and activation of protein kinase C (PKC). By antagonizing this receptor, **PD 135158** inhibits these downstream signaling events. Interestingly, while it is an antagonist at the CCK-B receptor, it has been shown to act as a full agonist at the rat pancreatic CCK-A receptor.<sup>[1]</sup>

Q3: What are the recommended storage conditions for **PD 135158**?

**PD 135158** should be stored at -20°C as a solid.[1] Stock solutions, typically prepared in DMSO, should also be stored at -20°C or -80°C for long-term stability.

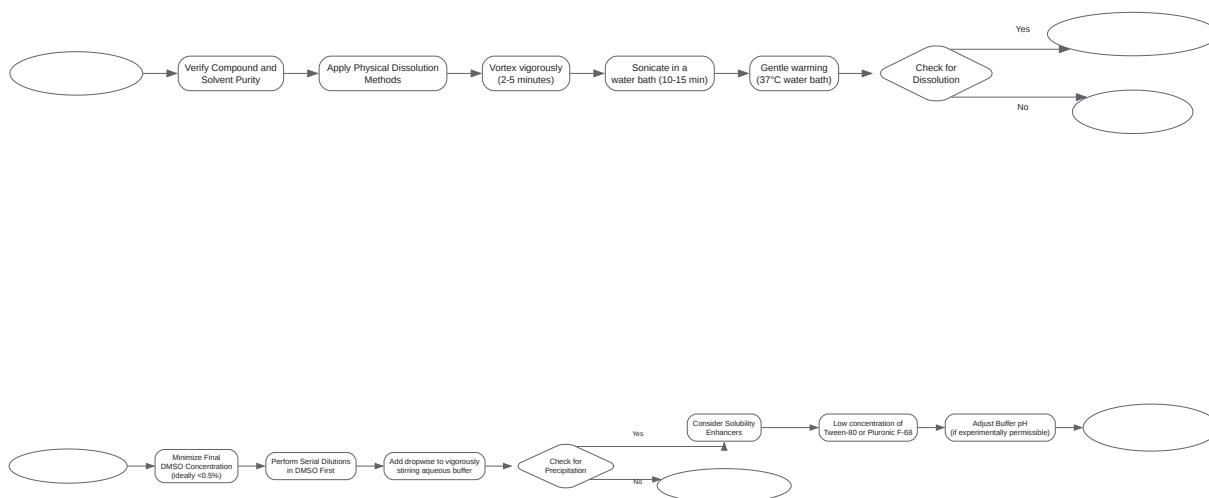
## Troubleshooting Guide: PD 135158 Solubility Issues

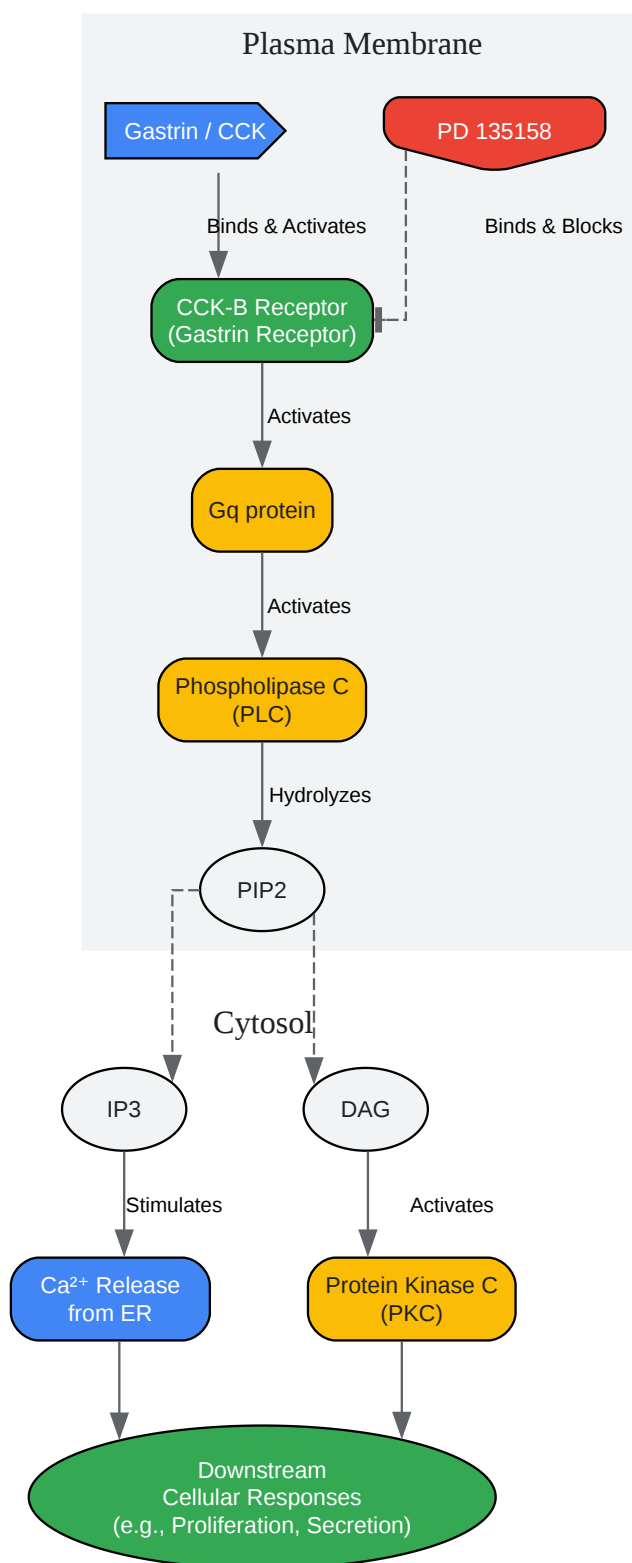
Researchers may encounter difficulties in dissolving or maintaining the solubility of **PD 135158**, especially when preparing aqueous working solutions from a DMSO stock. This guide provides a systematic approach to address these challenges.

### Issue 1: PD 135158 fails to dissolve in the primary solvent (DMSO).

While **PD 135158** is known to be soluble in DMSO up to 100 mM, issues can still arise.[4]

Root Cause Analysis and Solution Workflow:





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## References

- 1. A network map of the gastrin signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Signaling pathways mediating gastrin's growth-promoting effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. geneglobe.qiagen.com [geneglobe.qiagen.com]
- 4. mdpi.com [mdpi.com]
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